Spectroscopic Characterization of 6-(dimethylamino)-1-tetralone: A Technical Guide

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Compound of Interest

Compound Name:	*6-(Dimethylamino)-3,4-dihydronaphthalen-1(2H)-one*
CAS No.:	*31435-75-3*
Cat. No.:	*B1350687*

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This technical guide provides a comprehensive overview of the expected spectroscopic data for 6-(dimethylamino)-1-tetralone, a key intermediate in pharmaceutical and materials science research. While experimental spectra for this specific molecule are not readily available in public databases, this document, grounded in established spectroscopic principles and data from analogous compounds, offers a robust framework for its characterization. This guide is intended for researchers, scientists, and drug development professionals, providing both predicted data and the rationale behind the spectroscopic interpretations.

Molecular Structure and Expected Spectroscopic Behavior

6-(dimethylamino)-1-tetralone is a derivative of 1-tetralone, featuring a dimethylamino group at the 6th position of the aromatic ring. This substitution significantly influences the electron distribution within the molecule, which in turn dictates its interaction with electromagnetic radiation and its fragmentation behavior in mass spectrometry. The presence of a carbonyl group, an aromatic ring, and a tertiary amine function gives rise to a unique spectroscopic fingerprint.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For 6-(dimethylamino)-1-tetralone, both ^{1}H and ^{13}C NMR will provide critical information regarding its carbon-hydrogen framework.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum will reveal the number of different types of protons and their neighboring environments. The predicted chemical shifts (in ppm, relative to a TMS standard) are based on the analysis of 1-tetralone and the known electronic effects of the dimethylamino group.

Table 1: Predicted ^{1}H NMR Chemical Shifts for 6-(dimethylamino)-1-tetralone

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Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Rationale
H-2	~2.6	Triplet	2H	Protons adjacent to the carbonyl group are deshielded.
H-3	~2.1	Multiplet	2H	Aliphatic protons coupled to H-2 and H-4.
H-4	~2.9	Triplet	2H	Benzylic protons adjacent to the aromatic ring.
$N(CH_3)_2$	~3.0	Singlet	6H	Protons of the two equivalent methyl groups on the nitrogen.
H-5	~6.7	Doublet	1H	Aromatic proton ortho to the dimethylamino group, shielded by its electron-donating effect.
H-7	~6.6	Doublet of doublets	1H	Aromatic proton meta to the dimethylamino group and ortho to the carbonyl-bearing ring junction.
H-8	~7.9	Doublet	1H	Aromatic proton ortho to the carbonyl group,

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	significantly deshielded.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will indicate the number of non-equivalent carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for 6-(dimethylamino)-1-tetralone

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Carbon	Predicted Chemical Shift (ppm)	Rationale
C=O (C-1)	~198	Characteristic chemical shift for a ketone carbonyl carbon.
C-2	~39	Aliphatic carbon adjacent to the carbonyl group.
C-3	~23	Aliphatic carbon.
C-4	~30	Benzylic carbon.
C-4a	~126	Aromatic quaternary carbon at the ring junction.
C-5	~112	Aromatic carbon ortho to the dimethylamino group, shielded.
C-6	~150	Aromatic carbon bearing the dimethylamino group, significantly deshielded by the nitrogen.
C-7	~113	Aromatic carbon meta to the dimethylamino group.
C-8	~130	Aromatic carbon ortho to the carbonyl group.
C-8a	~145	Aromatic quaternary carbon at the ring junction, influenced by the dimethylamino group.
$N(CH_3)_2$	~40	Carbons of the methyl groups attached to nitrogen.

Experimental Protocol for NMR Spectroscopy

A detailed, step-by-step methodology for acquiring high-quality NMR spectra is crucial for accurate structural verification.

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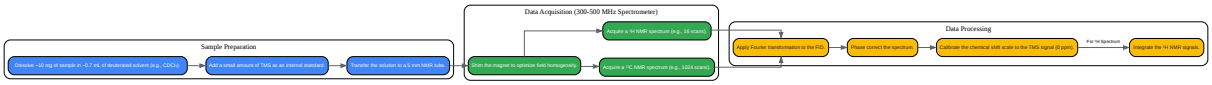
Workflow for NMR Data Acquisition and Processing



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Caption: Workflow for NMR sample preparation, data acquisition, and processing.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Absorption Bands

Table 3: Predicted IR Absorption Bands for 6-(dimethylamino)-1-tetralone

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale
~1680	C=O stretch	Aryl ketone	Conjugation with the aromatic ring lowers the stretching frequency from a typical aliphatic ketone (~1715 cm^{-1}).
~3050	C-H stretch	Aromatic	Characteristic C-H stretching of the aromatic ring.
~2950-2800	C-H stretch	Aliphatic (CH_2, CH_3)	C-H stretching vibrations of the tetralone ring and the dimethylamino methyl groups.
~1600, ~1480	C=C stretch	Aromatic ring	Characteristic aromatic ring skeletal vibrations.
~1350	C-N stretch	Tertiary amine	Stretching vibration of the carbon-nitrogen bond of the dimethylamino group.

Experimental Protocol for IR Spectroscopy (ATR)

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining IR spectra of solid samples.

Workflow for ATR-IR Spectroscopy

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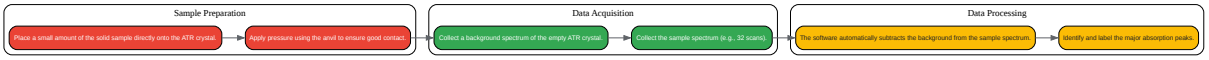

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Caption: Workflow for acquiring an IR spectrum using an ATR accessory.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural confirmation.

Predicted Mass Spectrum

For 6-(dimethylamino)-1-tetralone (molar mass: 189.25 g/mol), the electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak (M^+) at m/z = 189.

Table 4: Predicted Key Fragments in the Mass Spectrum of 6-(dimethylamino)-1-tetralone

m/z	Fragment	Rationale
189	$[M]^+$	Molecular ion.
174	$[M - CH_3]^+$	Loss of a methyl group from the dimethylamino moiety.
161	$[M - CO]^+$	Loss of carbon monoxide from the tetralone ring (a common fragmentation for cyclic ketones).
146	$[M - C_2H_5N]^+$	Loss of a dimethylamino radical.
118	$[C_8H_6O]^+$	Further fragmentation of the tetralone ring.

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Experimental Protocol for Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the analysis of relatively volatile and thermally stable compounds like 6-(dimethylamino)-1-tetralone.

Workflow for GC-MS Analysis



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Caption: Workflow for GC-MS analysis.

Conclusion

The comprehensive spectroscopic analysis of 6-(dimethylamino)-1-tetralone, as outlined in this guide, provides a robust framework for its unequivocal identification and characterization. By combining the predicted data from NMR, IR, and MS with the detailed experimental protocols, researchers can confidently verify the synthesis and purity of this important chemical intermediate. The key to successful characterization lies in a multi-technique approach, where the information from each spectroscopic method complements and validates the others.

References

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